

In-Depth Technical Guide: 3-Acetyldeoxynivalenol-13C17 Analytical Standard

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Compound of Interest

Compound Name: 3-Acetyldeoxynivalenol-13C17

Cat. No.: B10821268

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the analytical standard for **3-Acetyldeoxynivalenol-13C17**, a crucial internal standard for the accurate quantification of the mycotoxin 3-Acetyldeoxynivalenol (3-ADON). 3-ADON is a derivative of deoxynivalenol (DON), a type B trichothecene mycotoxin commonly found in cereal grains.^{[1][2][3]} The use of a stable isotope-labeled internal standard like **3-Acetyldeoxynivalenol-13C17** is essential for correcting variations during sample preparation, cleanup, and ionization in chromatographic methods, thereby ensuring precise and reliable analytical results.^[4]

Compound Information

Property	Value	Source
Product Name	3-Acetyldeoxynivalenol-13C17	[5] [6] [7]
Synonyms	3-Acetyl-DON 13C labeled, U-[13C17]-3-Acetyl-Deoxynivalenol	[6] [8]
CAS Number	1217476-81-7	[5] [6] [7]
Molecular Formula	$^{13}\text{C}_{17}\text{H}_{22}\text{O}_7$	[6] [7]
Molecular Weight	355.23 g/mol	[6] [7] [9]
Appearance	Solid	[6]

Quality Specifications

Parameter	Specification	Source
Purity	≥99%	[5][6]
Isotopic Purity	Uniformly enriched in ¹³ C, at 98% isotopic purity	[8]
Concentration	Typically supplied as 25 µg/mL or 100 µg/mL in acetonitrile	[4][6][8]
Storage Temperature	-20°C	[6]
Shelf Life	Typically 12 months after production	[10]

Analytical Applications

3-Acetyldeoxynivalenol-13C17 is primarily utilized as an internal standard in analytical methods for the determination of 3-Acetyldeoxynivalenol.[5] Its application is crucial in various analytical techniques, including:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the most common and sensitive method for mycotoxin analysis.[1][2][8] The co-elution of the labeled internal standard with the native analyte allows for accurate quantification by correcting for matrix effects and variations in instrument response.
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is another powerful technique for the analysis of trichothecenes, often requiring derivatization of the analytes.[2][11]
- High-Performance Liquid Chromatography (HPLC): HPLC with various detectors can also be used for the analysis of 3-ADON.[2][11]

Experimental Protocols

While a specific certificate of analysis was not found, the following are generalized experimental protocols based on common analytical methods for 3-Acetyldeoxynivalenol.

Sample Preparation (General Workflow for Cereals)

A generic sample preparation workflow for the analysis of trichothecenes in cereals often involves the following steps:

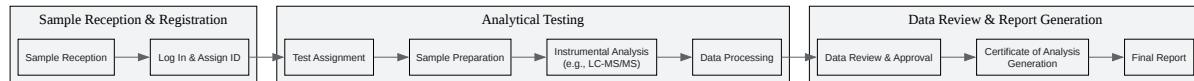
- Grinding: The cereal sample is finely ground to ensure homogeneity.
- Extraction: The ground sample is extracted with a suitable solvent mixture, commonly acetonitrile/water.[\[11\]](#)
- Cleanup: The extract is purified using solid-phase extraction (SPE) columns or other cleanup techniques to remove interfering matrix components.[\[11\]](#)
- Internal Standard Spiking: A known amount of **3-Acetyldeoxynivalenol-13C17** solution is added to the sample extract before analysis.
- Concentration and Reconstitution: The cleaned extract is evaporated to dryness and reconstituted in a suitable solvent for injection into the analytical instrument.[\[11\]](#)

LC-MS/MS Analysis

- Chromatographic Column: A C18 reversed-phase column is commonly used for the separation of trichothecenes.[\[2\]](#) For challenging separations of isomers like 3-ADON and 15-ADON, a chiral column may be employed.[\[2\]\[12\]](#)
- Mobile Phase: A gradient elution with a mixture of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium acetate, is typically used.
- Mass Spectrometry: Detection is performed using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor and product ion transitions for both native 3-ADON and the ¹³C₁₇-labeled internal standard are monitored for quantification.

Diagrams

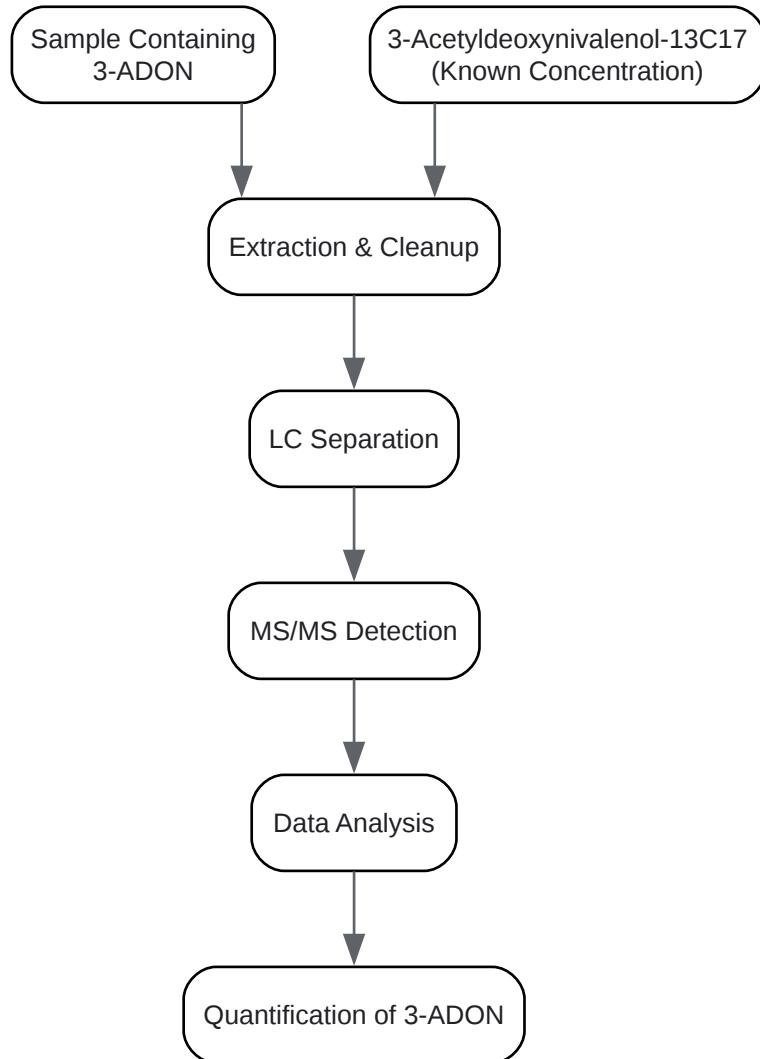
Certificate of Analysis Workflow



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Caption: General workflow for generating a Certificate of Analysis.

LC-MS/MS Quantification Workflow



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Caption: Workflow for quantification using an internal standard in LC-MS/MS.

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